

(S)-1-(2-chlorophenyl)ethanol CAS number lookup

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Compound of Interest

Compound Name: (S)-1-(2-chlorophenyl)ethanol

Cat. No.: B139417

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An In-depth Technical Guide on (S)-1-(2-chlorophenyl)ethanol

This technical guide provides a comprehensive overview of (S)-1-(2-chlorophenyl)ethanol, a crucial chiral intermediate in the pharmaceutical industry. It is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical Identification

The specific enantiomer, (S)-1-(2-chlorophenyl)ethanol, is identified by the CAS number 131864-71-6.^[1] It is important to distinguish this from the racemic mixture, 1-(2-chlorophenyl)ethanol, which has the CAS number 13524-04-4.^{[2][3][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of (S)-1-(2-chlorophenyl)ethanol is presented in the table below.

Property	Value	Reference
Molecular Formula	C8H9ClO	[1][4]
Molecular Weight	156.61 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[2]
Purity	98%	[1]
Solubility	Slightly soluble in water	[1][2]
InChI Key	DDUBOVLGCYUYFX-LURJTMIESA-N	[1]
Canonical SMILES	<chem>CC(C1=CC=CC=C1Cl)O</chem>	[1]
IUPAC Name	(1S)-1-(2-chlorophenyl)ethanol	[1]

Synthesis and Production

The enantioselective synthesis of **(S)-1-(2-chlorophenyl)ethanol** is of significant interest due to its application in producing stereochemically pure active pharmaceutical ingredients (APIs). [6] Biocatalytic methods are often preferred as they are environmentally friendly and offer high selectivity under mild conditions.[6][7][8]

Biocatalytic Synthesis via Asymmetric Bioreduction

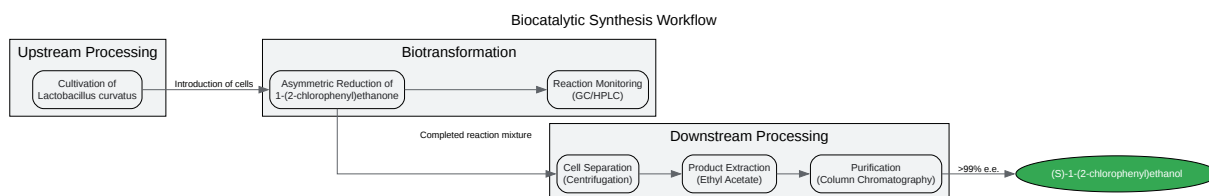
A green and efficient method for the synthesis of enantiopure **(S)-1-(2-chlorophenyl)ethanol** involves the whole-cell biotransformation of 1-(2-chlorophenyl)ethanone using *Lactobacillus curvatus*. [7] This method can achieve high yields and excellent enantiomeric excess (>99%). [7]

Experimental Protocol: Whole-Cell Bioreduction using *Lactobacillus curvatus* [7]

- Cultivation of *Lactobacillus curvatus*: The microorganism is cultured in a suitable growth medium until a desired cell density is reached.
- Bioreduction Reaction:
 - The substrate, 1-(2-chlorophenyl)ethanone, is added to the cell culture.

- The reaction is carried out under optimized conditions of pH, temperature, and agitation.
- The progress of the reaction is monitored using techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
- Product Isolation and Purification:
 - Once the reaction is complete, the cells are separated by centrifugation.
 - The supernatant containing the product is extracted with an organic solvent (e.g., ethyl acetate).
 - The organic layers are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude product.
 - Further purification can be performed by column chromatography if necessary.

The following diagram illustrates the workflow for this biocatalytic synthesis.



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Caption: Workflow for the biocatalytic synthesis of **(S)-1-(2-chlorophenyl)ethanol**.

Applications in Drug Development

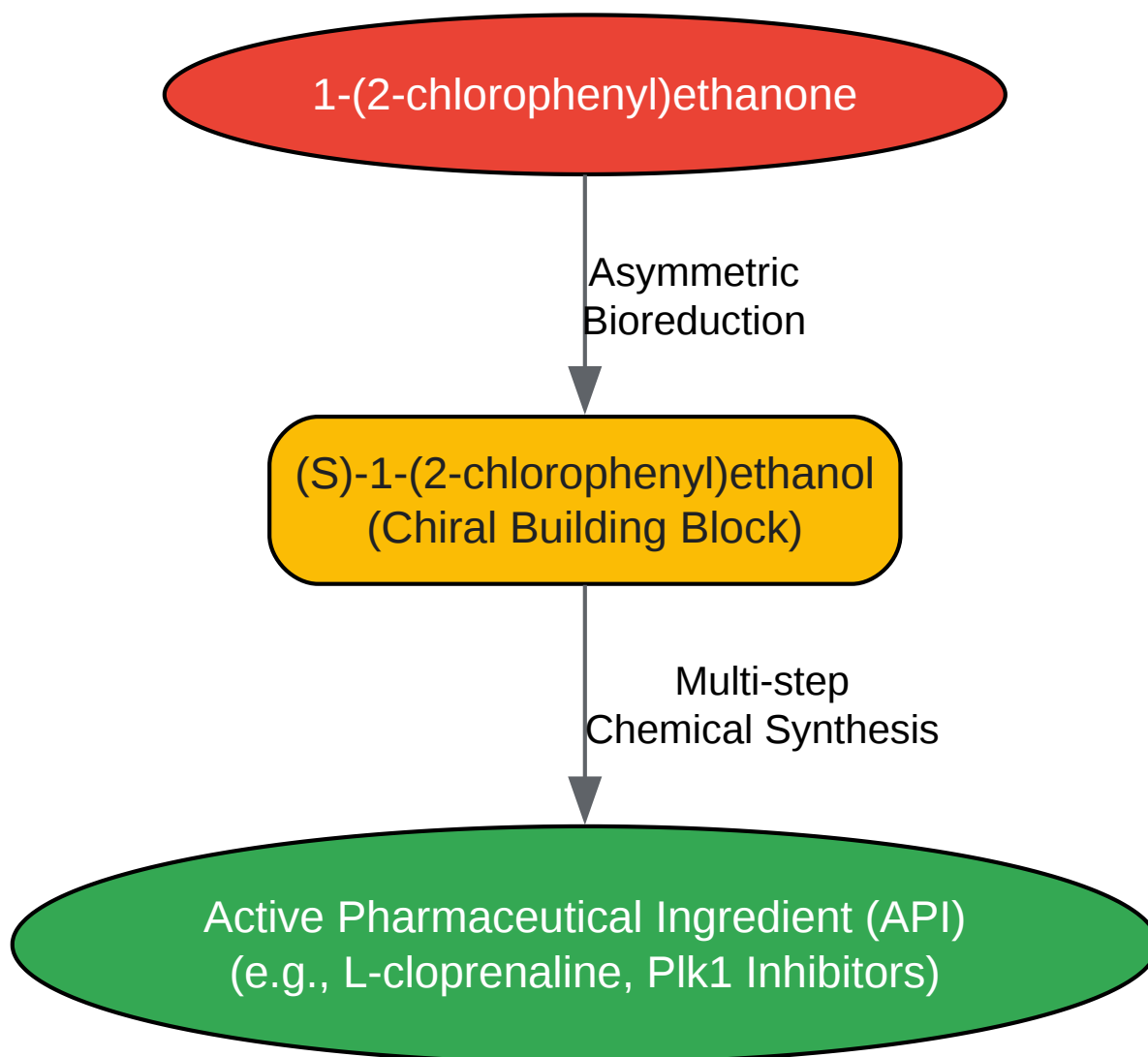
(S)-1-(2-chlorophenyl)ethanol is a key intermediate in the synthesis of several pharmaceuticals.^{[1][9]}

- L-cloprenaline: This compound is a key intermediate in the synthesis of L-cloprenaline, which is used for relieving asthma symptoms.^[7]

- **Polo-like Kinase 1 (Plk1) Inhibitors:** It serves as a crucial chiral intermediate in the synthesis of Polo-like kinase 1 inhibitors, which are a promising class of chemotherapeutic agents.[\[9\]](#)
- **Antifungal Agents:** While not a direct precursor to all major antifungal drugs, the synthesis of related chlorophenyl ethanol derivatives is central to the production of imidazole-based antifungals like miconazole and econazole.[\[6\]](#) These drugs inhibit the fungal cytochrome P450 enzyme 14 α -demethylase, which is essential for ergosterol biosynthesis.[\[6\]](#)
- **Cenobamate:** The racemic 1-(2-chlorophenyl)ethanol is a related structure involved in the synthesis of cenobamate, a drug for treating partial-onset seizures.[\[10\]](#)

The general role of **(S)-1-(2-chlorophenyl)ethanol** as a building block in pharmaceutical synthesis is depicted below.

Role in Pharmaceutical Synthesis



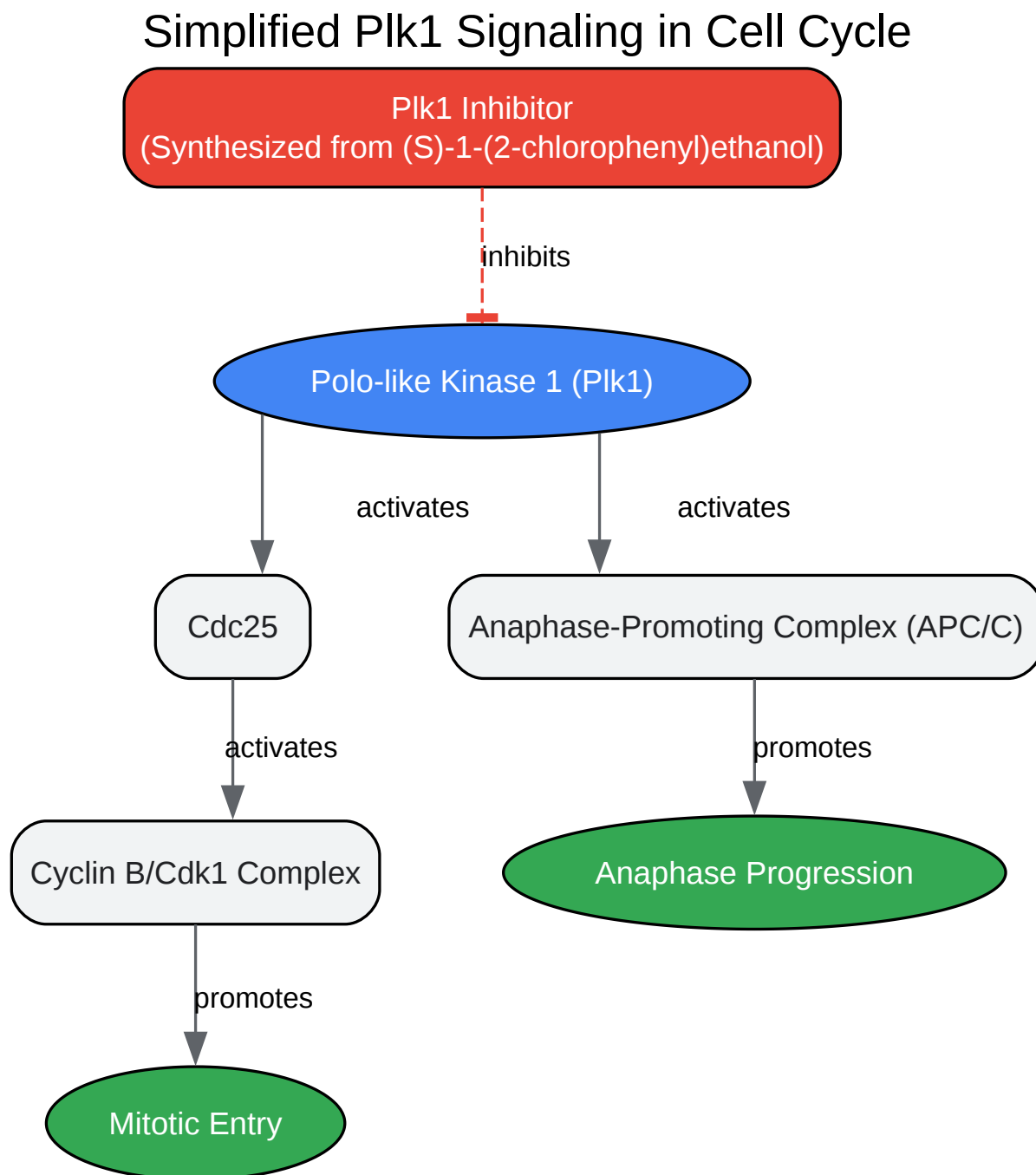
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Caption: Logical relationship of **(S)-1-(2-chlorophenyl)ethanol** in API synthesis.

Associated Signaling Pathways

As an intermediate for Polo-like kinase 1 (Plk1) inhibitors, the biological context of **(S)-1-(2-chlorophenyl)ethanol** is linked to the Plk1 signaling pathway. Plk1 is a key regulator of the cell cycle, and its inhibition is a target for cancer therapy.

The simplified signaling pathway involving Plk1 is shown below.



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Caption: Simplified signaling pathway of Polo-like Kinase 1 (Plk1) in cell cycle regulation.

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